

# Application Notes: Delignification of Wood Chips via the Calcium Bisulfite Process

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## Compound of Interest

Compound Name: Calcium bisulfite

Cat. No.: B080985

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## Introduction

The sulfite process is a chemical pulping method used to separate cellulosic fibers from the lignin matrix in wood. This is achieved by treating wood chips with solutions containing sulfite and bisulfite ions, which selectively degrade and solubilize the lignin.[1] The **calcium bisulfite** process, one of the earliest methods of chemical pulping, operates under acidic conditions to convert lignin into soluble lignosulfonates, thereby liberating the cellulose fibers.[1][2] This process is particularly noted for producing pulp that is relatively easy to bleach.[3] The resulting high-purity cellulose pulp has applications in papermaking and as a dissolving pulp for producing regenerated cellulose products. This document provides a detailed protocol for the delignification of wood chips using **calcium bisulfite**, intended for laboratory and research settings.

## Core Principles

The delignification mechanism in the sulfite process involves the cleavage of ether bonds that link the constituents of lignin.[1] The process is conducted at a pH between 1.5 and 5.[1] Under these acidic conditions, resonance-stabilized carbocations are formed in the lignin structure. These electrophilic carbocations then react with bisulfite ions ( $\text{HSO}_3^-$ ) to form sulfonates.[1] This sulfonation step renders the lignin fragments soluble in the cooking liquor, allowing for their separation from the insoluble cellulose fibers.[1]



# Experimental Protocol: Laboratory-Scale

## Delignification

### Materials and Equipment

- Raw Material: Wood chips (e.g., spruce, beech, aspen), screened for uniform size (approx. 2-5 cm), with an initial lignin content of 20-30%.<sup>[4]</sup>
- Reagents:
  - Calcium Carbonate ( $\text{CaCO}_3$ ) or Calcium Hydroxide ( $\text{Ca(OH)}_2$ ).
  - Sulfur Dioxide ( $\text{SO}_2$ ) gas.
  - Deionized Water.
- Equipment:
  - Laboratory-scale pressure vessel or digester (autoclave) with temperature and pressure controls.
  - Gas dispersion tube.
  - pH meter.
  - Heating and stirring mantle.
  - Buchner funnel and vacuum flask for washing.
  - Screening apparatus (e.g., with 0.2 mm slots).<sup>[5]</sup>
  - Drying oven.
  - Analytical balance.

## Procedure

### Step 2.1: Wood Chip Preparation



- Ensure wood chips are of a uniform size and free from bark and other contaminants.[4]
- Determine the moisture content of the wood chips to calculate the oven-dry weight.
- Weigh a quantity of wood chips equivalent to the desired oven-dry starting material (e.g., 250 g).[5]

#### Step 2.2: Cooking Liquor (**Calcium Bisulfite**) Preparation

- Prepare a slurry of calcium carbonate or calcium hydroxide in deionized water.
- Bubble sulfur dioxide gas through the slurry while stirring continuously. This reaction forms sulfurous acid, which then reacts with the calcium base.[2]
  - $\text{SO}_2 + \text{H}_2\text{O} \rightleftharpoons \text{H}_2\text{SO}_3$  (Sulfurous Acid)
  - $\text{CaCO}_3 + 2\text{H}_2\text{SO}_3 \rightarrow \text{Ca}(\text{HSO}_3)_2 + \text{H}_2\text{O} + \text{CO}_2$
- Continue adding  $\text{SO}_2$  until the desired concentration of **calcium bisulfite** and free sulfurous acid is achieved. The final cooking liquor should have a pH between 1.5 and 2.0 for calcium-based cooks.[1][6]

#### Step 2.3: Delignification (Cooking)

- Place the prepared wood chips into the laboratory digester.[5]
- Add the prepared **calcium bisulfite** cooking liquor to the digester, ensuring the chips are fully submerged. A typical liquor-to-wood ratio is 4:1 (L/kg).[7]
- Seal the digester and begin heating to the target temperature. It is common to pre-steam the chips for approximately 15 minutes before adding the liquor to remove trapped air.[5][8]
- Maintain the cooking parameters as specified in Table 1. The process is typically conducted at 130-150°C and 5-7 bar of pressure.[1][4]
- Hold the reaction at the target temperature and pressure for the desired duration, typically ranging from 4 to 6 hours.[1][4]



#### Step 2.4: Pulp Recovery and Washing

- At the end of the cooking cycle, rapidly cool the digester.
- Carefully depressurize the vessel and collect the contents, separating the pulp from the spent cooking liquor (also known as brown or red liquor).[1]
- Wash the pulp thoroughly with deionized water using a Buchner funnel or similar apparatus until the filtrate is clear and has a neutral pH. This step removes the dissolved lignosulfonates and residual cooking chemicals.[9]
- Screen the washed pulp to remove any uncooked wood fragments (shives).[5]
- Press the pulp to remove excess water and then dry a small sample in an oven to determine the final pulp yield.

## Analysis of Pulp

The effectiveness of the delignification process is primarily assessed by measuring the residual lignin content in the pulp. The Kappa number is the most common method for this analysis.[10]

- Kappa Number Determination: This method is based on the oxidation of lignin by potassium permanganate ( $\text{KMnO}_4$ ). A known amount of pulp is reacted with a standardized  $\text{KMnO}_4$  solution, and the amount of permanganate consumed is used to calculate the Kappa number. A higher Kappa number indicates a higher residual lignin content.[10]

## Data Presentation

### Table 1: Typical Parameters for Calcium Bisulfite Delignification

This table summarizes the general operating conditions for the sulfite pulping process using a calcium base.



Parameter	Value	Unit	Reference(s)
Wood Chip Lignin Content	20–30	%	<a href="#">[4]</a>
Wood Chip Size	2–5	cm	<a href="#">[4]</a>
Cooking pH	1.5–2.0	<a href="#">[1]</a> <a href="#">[6]</a>	
Cooking Temperature	130–150	°C	<a href="#">[1]</a> <a href="#">[4]</a>
Cooking Pressure	5–7	bar	<a href="#">[4]</a>
Cooking Time	4–6	hours	<a href="#">[1]</a> <a href="#">[4]</a>
Liquor-to-Wood Ratio	~4:1	L/kg	<a href="#">[7]</a>

## Table 2: Expected Outcomes and Pulp Characteristics

This table outlines the expected results and key properties of the pulp produced through the **calcium bisulfite** process.



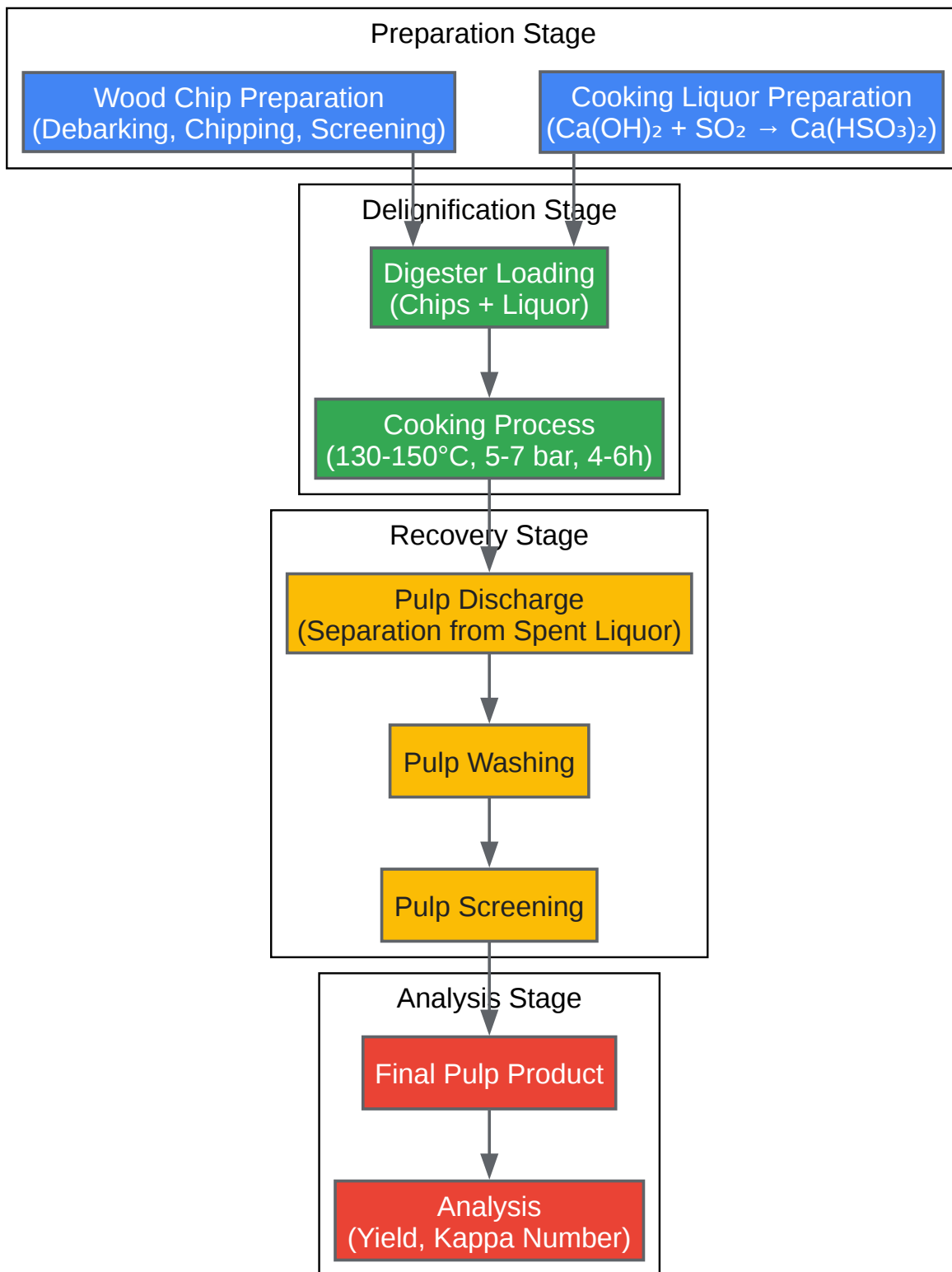
Parameter	Typical Value	Unit	Description	Reference(s)
Pulp Yield	40–55	%	The percentage of the original dry wood mass that is recovered as pulp.	<a href="#">[3]</a> <a href="#">[9]</a>
Residual Lignin (as Kappa No.)	Varies	A measure of the residual lignin in the pulp. Lower values indicate more effective delignification.	<a href="#">[10]</a>	
Sulfonation Degree	0.3–0.5	groups/monomer	The number of sulfonate groups per lignin monomer unit, affecting solubility.	<a href="#">[4]</a>
Molecular Weight (Lignosulfonate)	1,000–50,000	Da	The molecular weight range of the dissolved lignin byproducts.	<a href="#">[4]</a>

## Visualizations

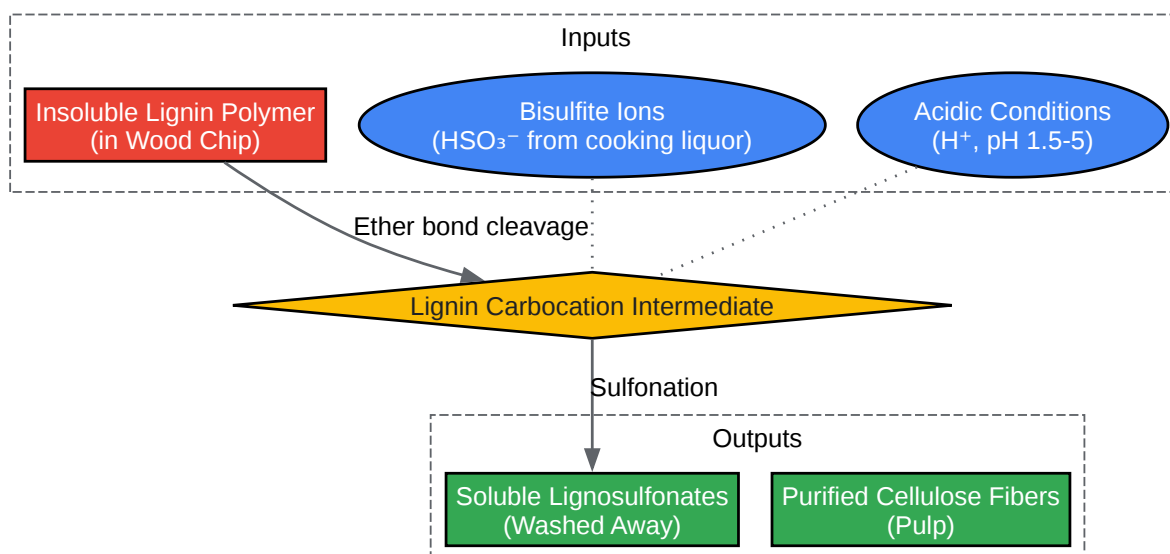
### Experimental Workflow Diagram

The following diagram illustrates the sequential steps involved in the delignification of wood chips using the **calcium bisulfite** method.









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